

Proper Disposal Procedures for AG 370

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Compound of Interest

Compound Name: AG 370

Cat. No.: B1632401

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This document provides essential safety and logistical information for the proper disposal of **AG 370**, a research-grade chemical compound. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties of AG 370

A summary of the key quantitative data for **AG 370** is presented below for easy reference.

Property	Value	Source
CAS Number	134036-53-6	[1][2]
Molecular Formula	C ₁₅ H ₉ N ₅	[2]
Molecular Weight	259.3 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥95% (cis/trans mixture)	[2]
Solubility	DMSO (~30 mg/ml), Dimethyl formamide (~30 mg/ml)	[2]
Stability	≥4 years at -20°C	[2]

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **AG 370** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] The NFPA and HMIS ratings are all 0, indicating minimal hazard in terms of health, flammability, and reactivity under normal conditions.[1] However, as a standard laboratory practice, it is prudent to treat all chemical substances with care and to minimize exposure. The product information sheet advises that the material should be considered hazardous until further information is available.[2]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

Disposal Procedures

The disposal of **AG 370**, in both its solid form and in solutions, should be conducted in accordance with institutional and local regulations for chemical waste. Do not dispose of **AG 370** down the drain or in the regular trash.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Solid Waste: Collect any unused or waste **AG 370** powder in a designated, compatible, and clearly labeled hazardous waste container. Contaminated items such as weigh boats, pipette tips, and microfuge tubes should also be placed in this container.
 - Liquid Waste: Solutions of **AG 370**, including unused experimental solutions and rinsates, should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container. Given its solubility in DMSO and dimethylformamide, the liquid waste container should be appropriate for organic solvents.[2] Do not mix with incompatible waste streams.

- Container Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste."
 - The label must include the full chemical name: "**AG 370** (3-amino-4-(1H-indol-5-ylmethylene)-2-pentenetricarbonitrile)".
 - Indicate the major components and their approximate concentrations, for example, "**AG 370** in DMSO."
 - Include the date when the waste was first added to the container.
- Storage of Waste:
 - Waste containers should be kept securely closed except when adding waste.
 - Store the waste containers in a designated satellite accumulation area that is at or near the point of generation and under the control of laboratory personnel.
 - Ensure that the storage area is well-ventilated and that incompatible waste types are segregated.
- Waste Pickup and Disposal:
 - Once the waste container is full or has reached the accumulation time limit set by your institution (typically up to 12 months), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[3]
 - Follow your institution's specific procedures for requesting a waste pickup.

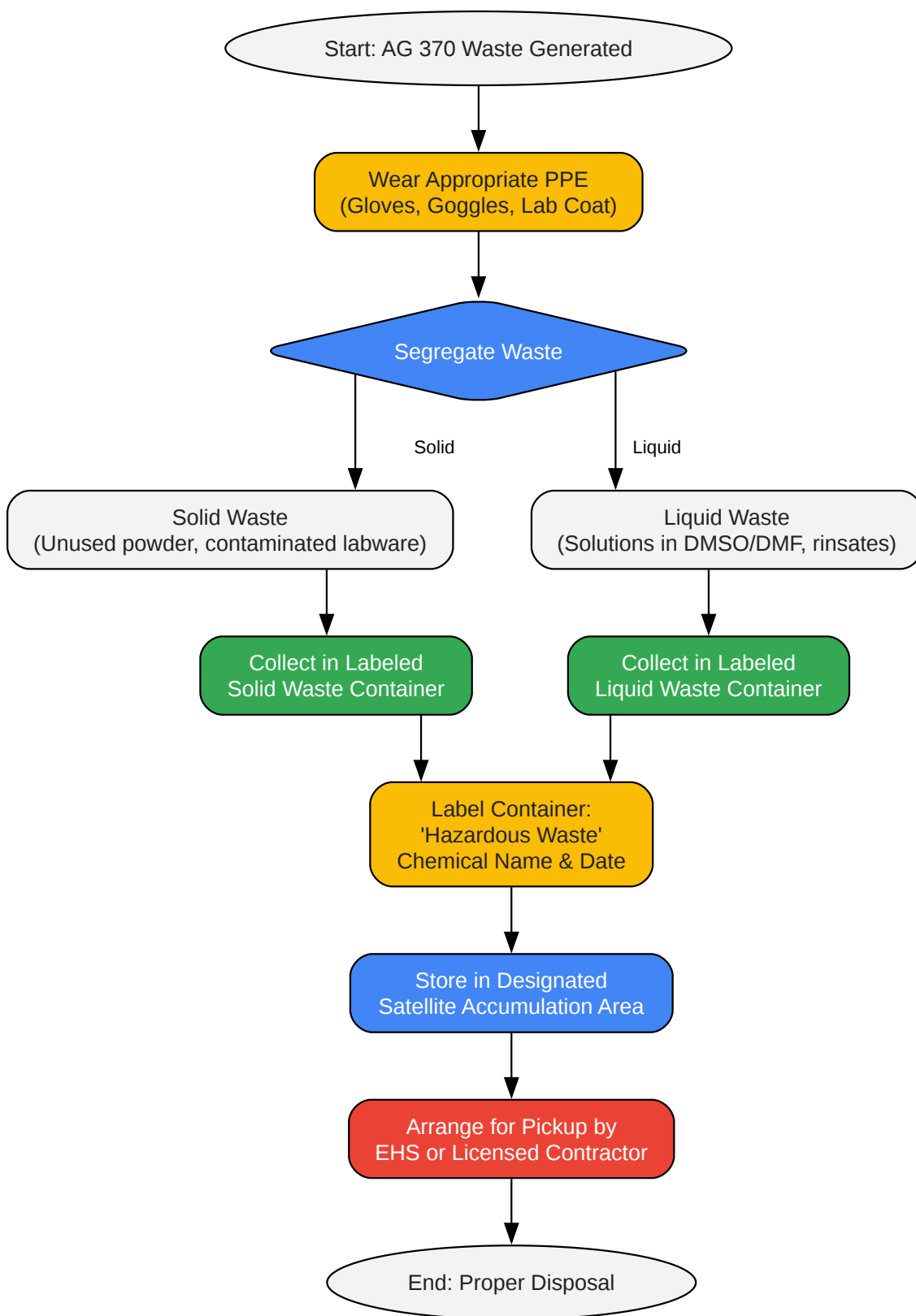
Spill Management

In the event of a spill:

- Minor Spill:
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
- Carefully sweep or collect the absorbed material and place it into a sealed, labeled hazardous waste container.
- Clean the spill area with a suitable solvent (such as ethanol) and then with soap and water.
- Major Spill:
 - Evacuate the area immediately.
 - Notify your laboratory supervisor and your institution's EHS office.
 - Prevent entry into the affected area until it has been cleared by safety personnel.

Experimental Workflow for AG 370 Disposal



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Caption: Workflow for the proper disposal of **AG 370** waste.

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